

Bourjotinolone A (CAS Number: 6985-35-9): A Technical Overview

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Compound of Interest

Compound Name: *Bourjotinolone A*

Cat. No.: *B1156878*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bourjotinolone A is a naturally occurring triterpenoid compound that has been isolated from various plant sources. This technical guide provides a comprehensive overview of the available scientific information on **Bourjotinolone A**, with a focus on its chemical properties, and highlights the current gaps in the understanding of its biological activities and mechanism of action. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in exploring the therapeutic potential of this molecule.

Chemical and Physical Properties

Bourjotinolone A is classified as a triterpenoid, a large and diverse class of organic compounds derived from a 30-carbon precursor, squalene. The structural elucidation of **Bourjotinolone A** has been primarily accomplished through spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Property	Value	Source
CAS Number	6985-35-9	N/A
Molecular Formula	C ₃₀ H ₄₈ O ₄	[1][2][3][4]
Molecular Weight	472.7 g/mol	[1][2]
Class	Triterpenoid	[5]
Natural Sources	Phellodendron chinense Schneid (bark), Toona sinensis (A.Juss.) M.Roem. (roots)	[5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]

Biological Activity

While comprehensive studies on the biological activity of pure **Bourjotinolone A** are limited in the publicly available scientific literature, preliminary investigations and studies on related compounds and plant extracts suggest potential anti-inflammatory properties.

Anti-inflammatory Activity

Extracts from plants known to contain **Bourjotinolone A**, such as *Phellodendron chinense* and *Toona sinensis*, have demonstrated anti-inflammatory effects in various experimental models. However, specific quantitative data, such as the half-maximal inhibitory concentration (IC₅₀) for **Bourjotinolone A**'s anti-inflammatory activity, are not readily available in the reviewed literature. Further research is required to isolate and evaluate the specific contribution of **Bourjotinolone A** to the overall anti-inflammatory profile of these plant extracts.

Table 2: Summary of Reported Anti-inflammatory Activity Data for **Bourjotinolone A**

Assay Type	Cell Line/Model	Endpoint Measured	IC ₅₀ / Activity
Data Not Available	Data Not Available	Data Not Available	Data Not Available

Cytotoxicity

Information regarding the cytotoxic effects of **Bourjotinolone A** is currently not available in the scientific literature.

Table 3: Summary of Reported Cytotoxicity Data for **Bourjotinolone A**

Cell Line	Assay Type	Endpoint Measured	IC ₅₀ / Activity
Data Not Available	Data Not Available	Data Not Available	Data Not Available

Mechanism of Action

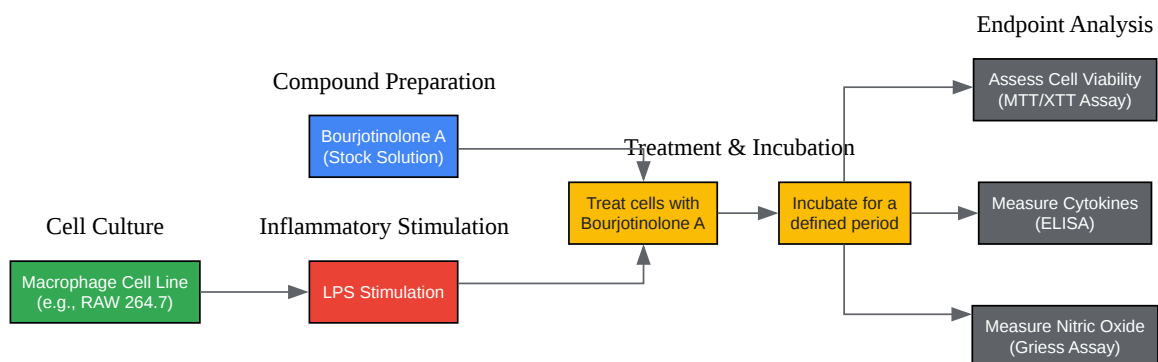
The precise mechanism of action for **Bourjotinolone A** has not yet been elucidated. Investigations into its effects on key inflammatory signaling pathways, such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways, are necessary to understand how it may exert its potential anti-inflammatory effects.

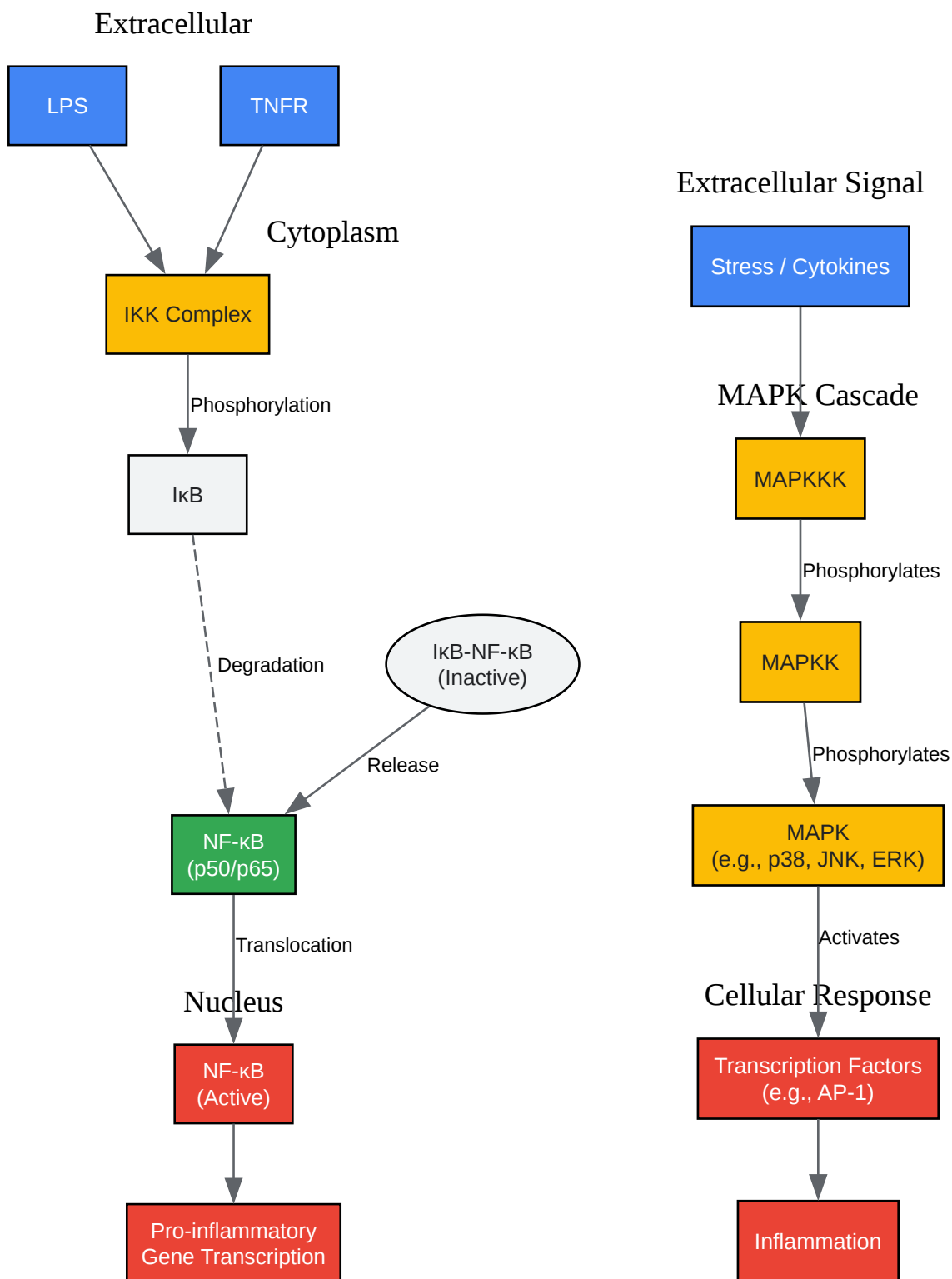
Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Bourjotinolone A** are not available in the current literature. However, standard assays for assessing anti-inflammatory activity and cytotoxicity can be adapted for this compound.

Hypothetical Workflow for In Vitro Anti-inflammatory Screening

The following diagram illustrates a general workflow for screening the anti-inflammatory potential of a compound like **Bourjotinolone A**.





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